

# A Comprehensive Technical Guide to Boc-Phe-Phe-OH (CAS 13122-90-2)

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## Compound of Interest

Compound Name: *Boc-Phe-Phe-OH*

Cat. No.: *B088767*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of N-tert-butoxycarbonyl-L-phenylalanyl-L-phenylalanine (**Boc-Phe-Phe-OH**), a key dipeptide derivative in chemical synthesis and biomedical research. This document details its physicochemical properties, synthesis, experimental protocols, and applications, with a focus on its role in peptide chemistry and the development of novel biomaterials.

## Core Compound Information

**Boc-Phe-Phe-OH**, with the CAS number 13122-90-2, is an N-terminally protected dipeptide composed of two L-phenylalanine residues. The tert-butyloxycarbonyl (Boc) protecting group provides stability and facilitates controlled peptide chain elongation in synthetic processes.<sup>[1]</sup> This compound is a fundamental building block in both solid-phase and solution-phase peptide synthesis, enabling the creation of more complex peptide structures for a wide range of applications, from pharmaceutical research to materials science.<sup>[1]</sup>

## Physicochemical Properties

The key physicochemical properties of **Boc-Phe-Phe-OH** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
CAS Number	13122-90-2	[1]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O <sub>5</sub>	[2]
Molecular Weight	412.49 g/mol	[2]
Appearance	White to off-white powder or crystalline solid	[3]
Melting Point	133-136 °C	[2]
Optical Rotation	[α] <sup>20</sup> /D = -0.96° (c=1 in MeOH)	[2]
Solubility	Soluble in Dichloromethane (DCM), Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and other common organic solvents.	[4]

## Structural Information

Identifier	String
Canonical SMILES	<chem>CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)N--INVALID-LINK--C(=O)O</chem>
InChI	InChI=1S/C23H28N2O5/c1-23(2,3)30-22(29)25-18(14-16-10-6-4-7-11-16)20(26)24-19(21(27)28)15-17-12-8-5-9-13-17/h4-13,18-19H,14-15H2,1-3H3,(H,24,26)(H,25,29)(H,27,28)/t18-,19-/m0/s1
InChIKey	NNOBHAOOLCEJBL-OALUTQOASA-N

## Spectroscopic Data

The following table summarizes key spectroscopic data for **Boc-Phe-Phe-OH**, which is critical for its identification and characterization.[2]

Spectroscopy	Key Peaks/Signals
IR (KBr, $\text{cm}^{-1}$ )	3368, 3338, 2945, 1730, 1689, 1651
$^1\text{H}$ -NMR (300 MHz, $\text{DMSO-d}_6$ , $\delta$ ppm)	7.90-8.03 (m, 2H), 7.17-7.31 (m, 14H), 6.84-6.87 (d, 1H), 4.43-4.45 (m, 1H), 4.02-4.09 (m, 1H), 3.45 (s, 3H), 3.1-3.2 (m, 3H), 2.78-2.82 (m, 2H), 2.53-2.72 (m, 4H), 1.27 (s, 9H)
$^{13}\text{C}$ -NMR (75 MHz, $\text{CDCl}_3$ , $\delta$ ppm)	175.1, 171.6, 155.7, 136.4, 136.3, 129.4, 128.6, 128.5, 127.1, 126.9, 80.5, 55.6, 53.9, 38.0, 37.4, 28.19
HRMS-ESI	$[\text{M}+\text{Na}]^+$ Calculated for $\text{C}_{23}\text{H}_{28}\text{N}_2\text{NaO}_5$ : 435.1895; Found: 435.1894

## Synthesis and Experimental Protocols

### Synthesis of Boc-Phe-Phe-OH

**Boc-Phe-Phe-OH** is typically synthesized via a solution-phase peptide coupling reaction. The following is a general protocol based on standard peptide synthesis methodologies.

Materials:

- Boc-L-phenylalanine (Boc-Phe-OH)
- L-phenylalanine methyl ester hydrochloride (H-Phe-OMe·HCl)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 1-Hydroxybenzotriazole (HOBt)
- N-Methylmorpholine (NMM) or Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution (5%)
- Saturated Sodium Chloride (NaCl) solution

- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Lithium hydroxide ( $\text{LiOH}$ )
- Methanol ( $\text{MeOH}$ )
- Trifluoroacetic acid (TFA)

#### Procedure:

- Deprotection of Phenylalanine Methyl Ester: Dissolve H-Phe-OMe·HCl in DCM and cool to  $0^\circ\text{C}$ . Add NMM or DIPEA and stir for 15 minutes to obtain the free amine.
- Coupling Reaction: In a separate flask, dissolve Boc-Phe-OH, DCC, and HOBT in DCM. Add this solution to the free amine of phenylalanine methyl ester. Stir the reaction mixture at room temperature for 24 hours.<sup>[5]</sup>
- Work-up: Filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct. Wash the filtrate with 5%  $\text{NaHCO}_3$  solution and then with saturated NaCl solution. Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent under vacuum to yield Boc-Phe-Phe-OMe.<sup>[5]</sup>
- Saponification: Dissolve the resulting Boc-Phe-Phe-OMe in a mixture of methanol and water. Add LiOH and stir at room temperature until the reaction is complete (monitored by TLC).
- Purification: Neutralize the reaction mixture and extract the product with an organic solvent. Purify the crude product by recrystallization or column chromatography to obtain pure **Boc-Phe-Phe-OH**.

## Self-Assembly of Boc-Phe-Phe-OH Nanostructures

**Boc-Phe-Phe-OH** is known to self-assemble into various nanostructures, such as spheres and fibers, depending on the solvent conditions.<sup>[3]</sup> The following protocol describes the self-assembly process.

#### Materials:

- **Boc-Phe-Phe-OH** (lyophilized)

- 1,1,1,3,3,3-Hexafluoro-2-propanol (HFP)
- Ethanol (50% aqueous solution)

Procedure:

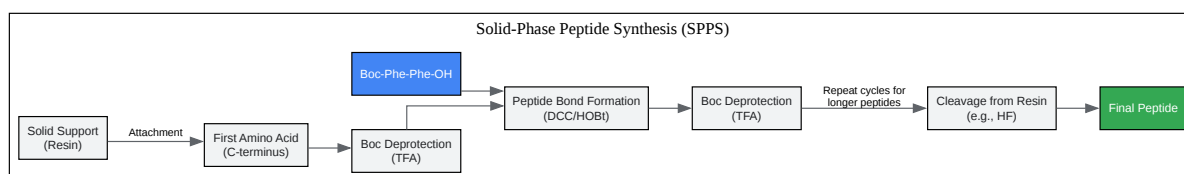
- Stock Solution Preparation: Weigh the lyophilized **Boc-Phe-Phe-OH** and dissolve it in HFP to a concentration of 100 mg/mL. Vortex the solution until the peptide is completely dissolved and the solution is clear.[3]
- Dilution and Assembly: Dilute the stock solution with 50% ethanol to the desired final concentration (e.g., 3 mg/mL). Gently mix the solution using a pipette.[3]
- Incubation: Keep the solution at room temperature for 24 hours to allow for the self-assembly of nanostructures.[3]

The resulting nanostructures can be characterized using techniques such as scanning electron microscopy (SEM), transmission electron microscopy (TEM), and atomic force microscopy (AFM).

## Applications in Research and Development

### Peptide Synthesis

The primary application of **Boc-Phe-Phe-OH** is as a building block in the synthesis of larger peptides. The Boc protecting group allows for the stepwise addition of amino acids in a controlled manner, which is a cornerstone of both solid-phase and solution-phase peptide synthesis.[1]



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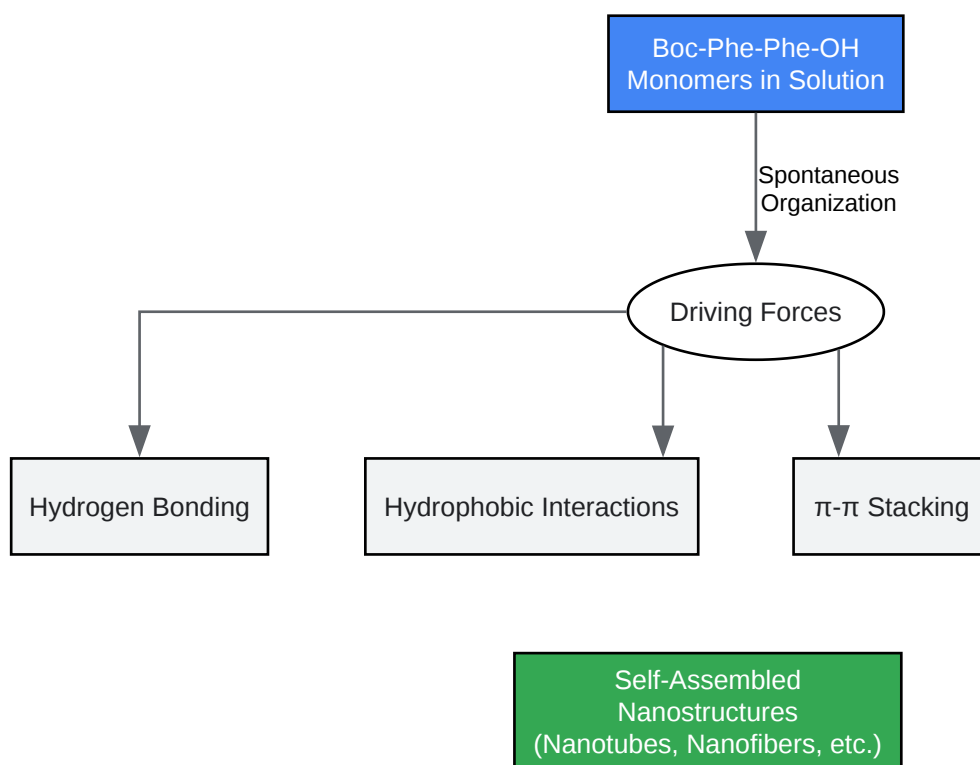
Workflow for Solid-Phase Peptide Synthesis using **Boc-Phe-Phe-OH**.

## Biomaterials and Nanotechnology

The self-assembly properties of **Boc-Phe-Phe-OH** are of significant interest in the field of nanotechnology and materials science. The ability to form well-defined nanostructures such as nanotubes, nanorods, and nanofibers opens up possibilities for its use in:[6]

- Drug Delivery: The self-assembled nanostructures can encapsulate therapeutic agents for targeted delivery.[7]
- Tissue Engineering: These structures can serve as scaffolds for cell growth and tissue regeneration.[7]
- Biosensors: The unique properties of the nanostructures can be harnessed for the development of sensitive biosensing platforms.[3]

The mechanism of self-assembly is driven by a combination of non-covalent interactions, including hydrogen bonding between the peptide backbones, hydrophobic interactions of the phenyl rings, and  $\pi$ - $\pi$  stacking of the aromatic groups.[6]

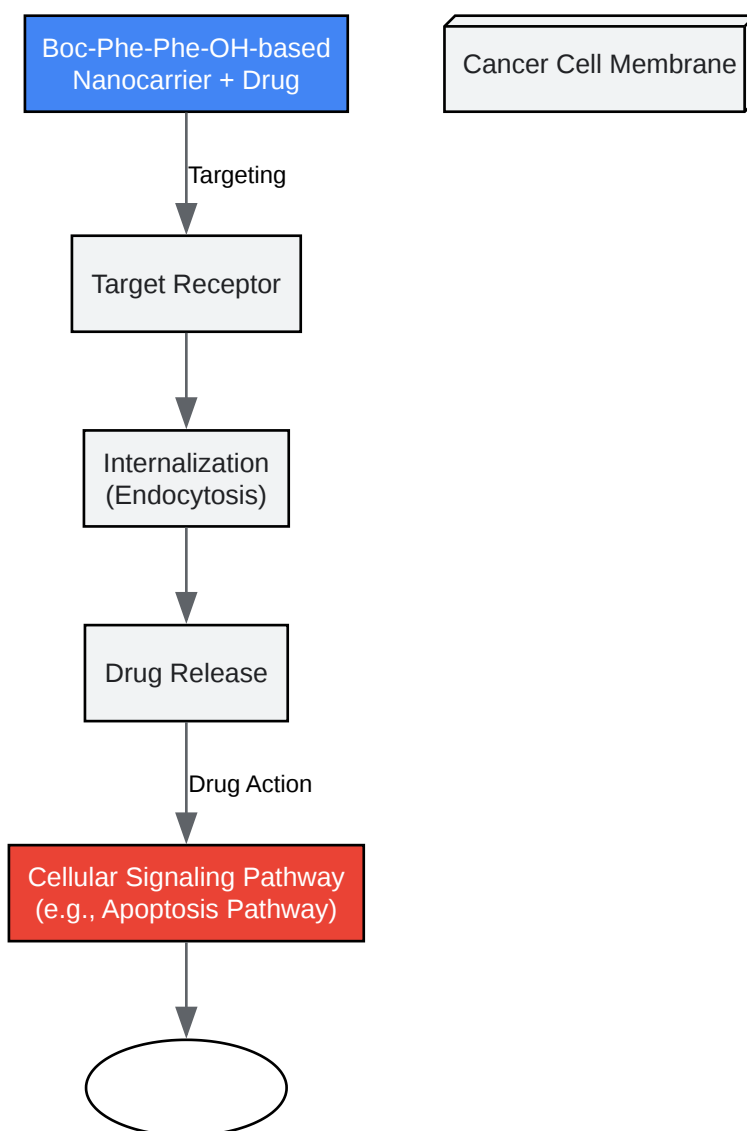


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Mechanism of **Boc-Phe-Phe-OH** Self-Assembly.

## Role in Cellular Signaling and Drug Development

While direct modulation of specific signaling pathways by **Boc-Phe-Phe-OH** itself is not extensively documented, peptides containing the Phe-Phe motif are being explored for their therapeutic potential. The self-assembled nanostructures of these peptides can be functionalized to target specific cell surface receptors, thereby influencing downstream signaling cascades. For instance, they can be used as carriers for anticancer drugs, delivering them to tumor cells and inducing apoptosis.[8] This targeted approach has the potential to enhance the efficacy of chemotherapeutic agents while minimizing side effects.



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Targeted Drug Delivery and its Impact on Cellular Signaling.

## Safety and Handling

**Boc-Phe-Phe-OH** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. It is advisable to store the compound in a cool, dry place. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

This technical guide provides a solid foundation for understanding the properties, synthesis, and applications of **Boc-Phe-Phe-OH**. Its versatility as a synthetic building block and its



capacity for self-assembly into functional nanostructures underscore its importance in advancing peptide chemistry, materials science, and drug development.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Boc-Phe-Phe-OH (CAS 13122-90-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088767#boc-phe-phe-oh-cas-number-13122-90-2-information]

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